

# Me-Tet-PEG8-Maleimide molecular weight and formula

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## Compound of Interest

Compound Name: Me-Tet-PEG8-Maleimide

Cat. No.: B15137576

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## An In-depth Technical Guide to Me-Tet-PEG8-Maleimide

This guide provides detailed information on the physicochemical properties and a generalized experimental workflow for the application of **Me-Tet-PEG8-Maleimide**, a heterobifunctional crosslinker essential in the fields of bioconjugation and drug development.

## Core Properties of Me-Tet-PEG8-Maleimide

**Me-Tet-PEG8-Maleimide** is a valuable tool for researchers, featuring a methyltetrazine group for bioorthogonal reactions and a maleimide group for thiol-specific conjugation.<sup>[1]</sup> These reactive moieties are separated by a hydrophilic polyethylene glycol (PEG) spacer, which enhances solubility and reduces steric hindrance.<sup>[1]</sup>

## Physicochemical Data

The key quantitative data for **Me-Tet-PEG8-Maleimide** are summarized in the table below.

Property	Value	Reference
Molecular Weight	775.86 g/mol	[2][3]
Chemical Formula	C <sub>36</sub> H <sub>53</sub> N <sub>7</sub> O <sub>12</sub>	[2][3]
CAS Number	2143968-05-0	[2][3][4]
Purity	> 95%	[2][3]

# Experimental Protocol: A Generalized Workflow for Bioconjugation

The following section outlines a typical experimental workflow for the use of **Me-Tet-PEG8-Maleimide** in conjugating a thiol-containing molecule (e.g., a protein or peptide) to a trans-cyclooctene (TCO)-modified molecule.

## Materials

- **Me-Tet-PEG8-Maleimide**
- Thiol-containing protein (e.g., antibody with reduced disulfide bonds) in a suitable buffer (e.g., phosphate-buffered saline, pH 6.5-7.5)
- TCO-modified molecule of interest
- Reaction buffers (e.g., amine-free buffers such as PBS or HEPES)
- Quenching reagent (e.g., L-cysteine or  $\beta$ -mercaptoethanol)
- Purification system (e.g., size-exclusion chromatography or dialysis)

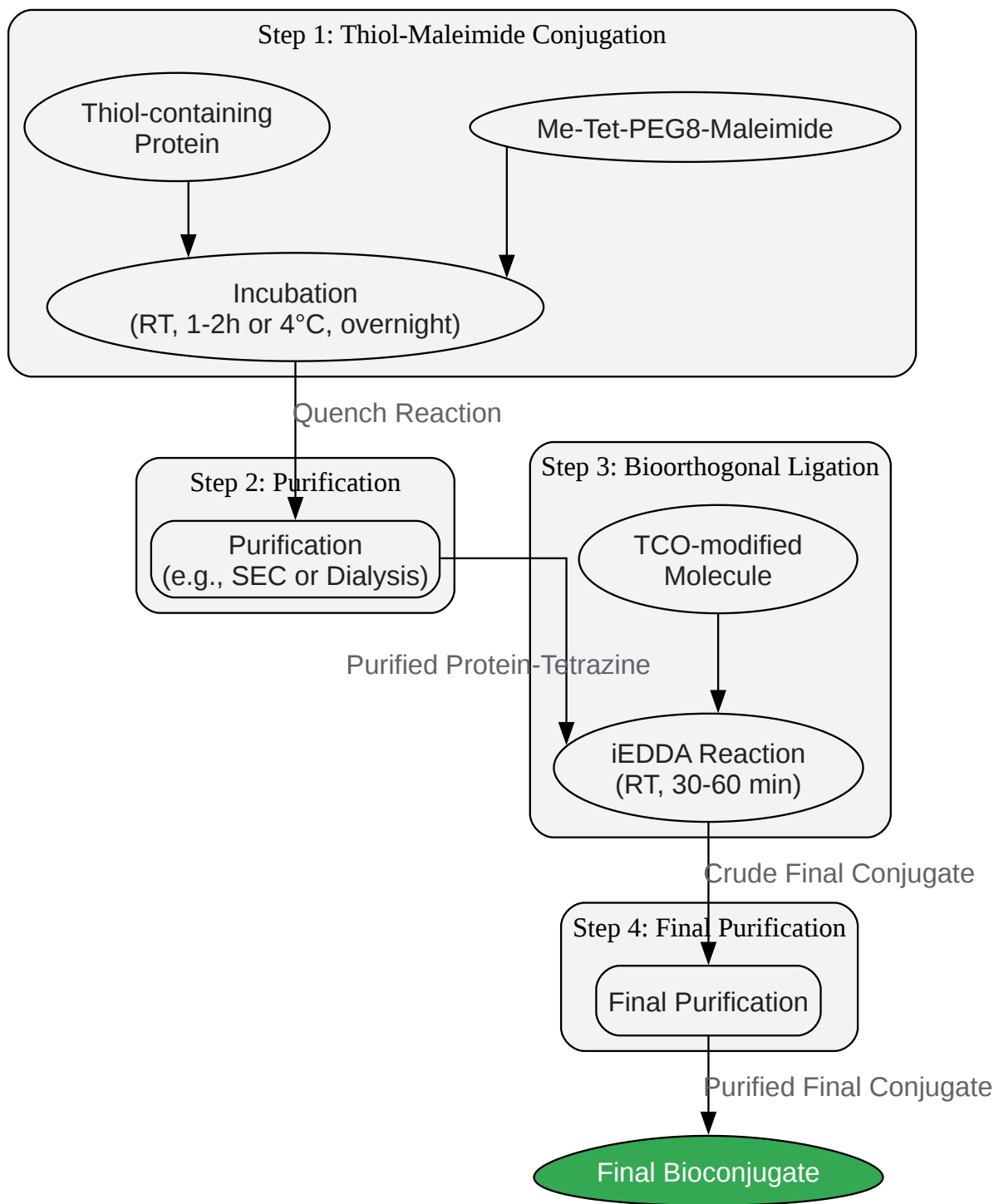
## Procedure

- Thiol-Maleimide Reaction:
  - Dissolve the thiol-containing protein in the reaction buffer.
  - Add a molar excess of **Me-Tet-PEG8-Maleimide** to the protein solution. The exact molar ratio should be optimized for the specific protein and desired degree of labeling.
  - Incubate the reaction mixture at room temperature for 1-2 hours or at 4°C overnight.
  - Quench the reaction by adding a quenching reagent to consume any unreacted maleimide groups.
- Purification of the Intermediate:

- Remove the excess linker and quenching reagent from the protein-PEG-tetrazine conjugate using a suitable purification method like size-exclusion chromatography or dialysis.
- Bioorthogonal Tetrazine-TCO Ligation:
  - Add the TCO-modified molecule to the purified protein-PEG-tetrazine conjugate.
  - The inverse electron-demand Diels-Alder reaction (iEDDA) will proceed rapidly at room temperature.
  - Allow the reaction to proceed for 30-60 minutes.
- Final Purification:
  - Purify the final conjugate to remove any unreacted TCO-modified molecule.

## Visualizing the Experimental Workflow

The following diagram illustrates the key steps in a typical bioconjugation experiment using **Me-Tet-PEG8-Maleimide**.



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A generalized workflow for bioconjugation using **Me-Tet-PEG8-Maleimide**.

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## References

- 1. Methyltetrazine-PEG8-Maleimide | AxisPharm [axispharm.com]
- 2. Me-Tet-PEG8-Maleimide | SiChem GmbH [shop.sichem.de]
- 3. Me-Tet-PEG8-Maleimide | SiChem GmbH [shop.sichem.de]
- 4. medchemexpress.com [medchemexpress.com]
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